

Application Note: Analytical Characterization of 6-Amino-2-methyl-quinolin-4-ol

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Compound of Interest

Compound Name: 6-Amino-2-methyl-quinolin-4-ol

CAS No.: 1131-34-6

Cat. No.: B1267266

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Executive Summary & Chemical Context[2][3][4][5][6]

6-Amino-2-methyl-quinolin-4-ol (also known as 6-amino-2-methyl-4-quinolone) is a critical bicyclic heteroaromatic scaffold often utilized as an intermediate in the synthesis of antimalarial drugs, kinase inhibitors, and high-performance dyes.[1]

The Analytical Challenge: Tautomerism The primary challenge in characterizing this molecule is the keto-enol tautomerism between the 4-hydroxyquinoline (enol) and 4-quinolone (keto) forms. [1] While IUPAC nomenclature often defaults to the "ol" suffix, experimental evidence (X-ray crystallography, NMR in polar solvents) confirms that the 4-quinolone (keto) tautomer predominates in the solid state and in solution (DMSO, MeOH).[1][2]

Analytical protocols must be designed to account for this equilibrium, as it fundamentally alters spectroscopic signals and chromatographic retention behavior.[1][2]

Physicochemical Properties & Solubility Profile[2][3][5][7]

Before instrumental analysis, the physicochemical behavior must be established to select appropriate solvents and buffers.[1][2]

Property	Value / Characteristic	Analytical Implication
Appearance	Yellow to brownish crystalline powder	Color intensity often correlates with oxidation impurities (quinone-imines).[1]
Melting Point	> 280°C (Decomposes)	High lattice energy due to intermolecular H-bonding (NH...O=C).[1][2] Use DSC for accurate purity assessment.[1][2]
Solubility (Water)	Low (< 0.5 mg/mL) at pH 7	Requires pH adjustment (acidic or basic) for aqueous extraction.[1][2]
Solubility (Organic)	High in DMSO, DMF; Moderate in MeOH	DMSO-d6 is the preferred solvent for NMR.[1][2]
pKa (Estimated)	pKa ₁ ~ 2.5 (Quinoline N), pKa ₂ ~ 9.0 (Phenolic/NH)	Mobile phases must be buffered < pH 2.5 or > pH 9.0 to ensure ionization stability.[1][2]

Spectroscopic Characterization Protocols

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: Confirm structure and tautomeric state.

Methodology:

- Solvent: DMSO-d6 (Prevents exchange of labile protons better than MeOD).[1][2]

- Concentration: 10-15 mg/mL.[\[1\]](#)[\[2\]](#)
- Reference: TMS (0.00 ppm).

Critical Assignment (^1H NMR, 400 MHz, DMSO- d_6):

- δ 2.35 ppm (s, 3H): Methyl group at C2.[\[1\]](#)[\[2\]](#)
- δ 5.80 - 6.00 ppm (s, 1H): Proton at C3. Note: In the quinolone form, this shifts upfield compared to fully aromatic quinolines.[\[1\]](#)
- δ 11.0 - 12.0 ppm (br s, 1H): NH proton (Ring Nitrogen).[\[1\]](#)[\[2\]](#) Presence of this signal confirms the quinolone (keto) tautomer.[\[1\]](#)[\[2\]](#)
- δ 5.0 - 5.5 ppm (br s, 2H): Primary amine ($-\text{NH}_2$) at C6.[\[1\]](#)[\[2\]](#)

Critical Assignment (^{13}C NMR, 100 MHz, DMSO- d_6):

- δ ~176 ppm: Carbonyl Carbon (C4).[\[1\]](#)[\[2\]](#) If it were the enol (C-OH), this would appear ~160-162 ppm.[\[1\]](#)
- δ ~149 ppm: C2 (adjacent to Nitrogen).[\[1\]](#)[\[2\]](#)

Mass Spectrometry (ESI-MS)

Objective: Molecular weight confirmation and fragmentation analysis.[\[1\]](#)[\[2\]](#)

- Ionization: Electrospray Ionization (ESI), Positive Mode.[\[1\]](#)
- Parent Ion: $[\text{M}+\text{H}]^+ = 175.09$ m/z.[\[1\]](#)[\[2\]](#)
- Key Fragments (MS/MS):
 - 158 m/z: Loss of NH_3 (Characteristic of primary amines).[\[1\]](#)[\[2\]](#)
 - 147 m/z: Loss of CO (Characteristic of phenols/quinolones).[\[1\]](#)[\[2\]](#)

Chromatographic Purity Assay (HPLC-UV)

Rationale: Aminoquinolines are basic and polar.[1][2] Standard C18 methods often result in peak tailing due to interaction with residual silanols.[1][2] This protocol uses an ion-pairing agent or high-pH stable column to ensure sharp peak shape.[1][2]

Protocol A: Ion-Pairing Method (Recommended)[2]

- Instrument: HPLC with PDA/UV Detector.
- Column: C18 End-capped (e.g., Agilent Zorbax Eclipse Plus C18), 4.6 x 150 mm, 5 µm.[1][2]
- Mobile Phase A: 20 mM Potassium Phosphate Buffer (pH 3.0) + 5 mM Sodium Octanesulfonate (Ion-pairing agent).[1][2]
- Mobile Phase B: Acetonitrile (HPLC Grade).[1][2]
- Flow Rate: 1.0 mL/min.[1][2]
- Column Temp: 30°C.
- Detection: 254 nm (Aromatic core) and 340 nm (Quinolone conjugation).[1][2]

Gradient Program:

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	95	5
15.0	60	40
20.0	60	40
21.0	95	5

| 25.0 | 95 | 5 |[1]

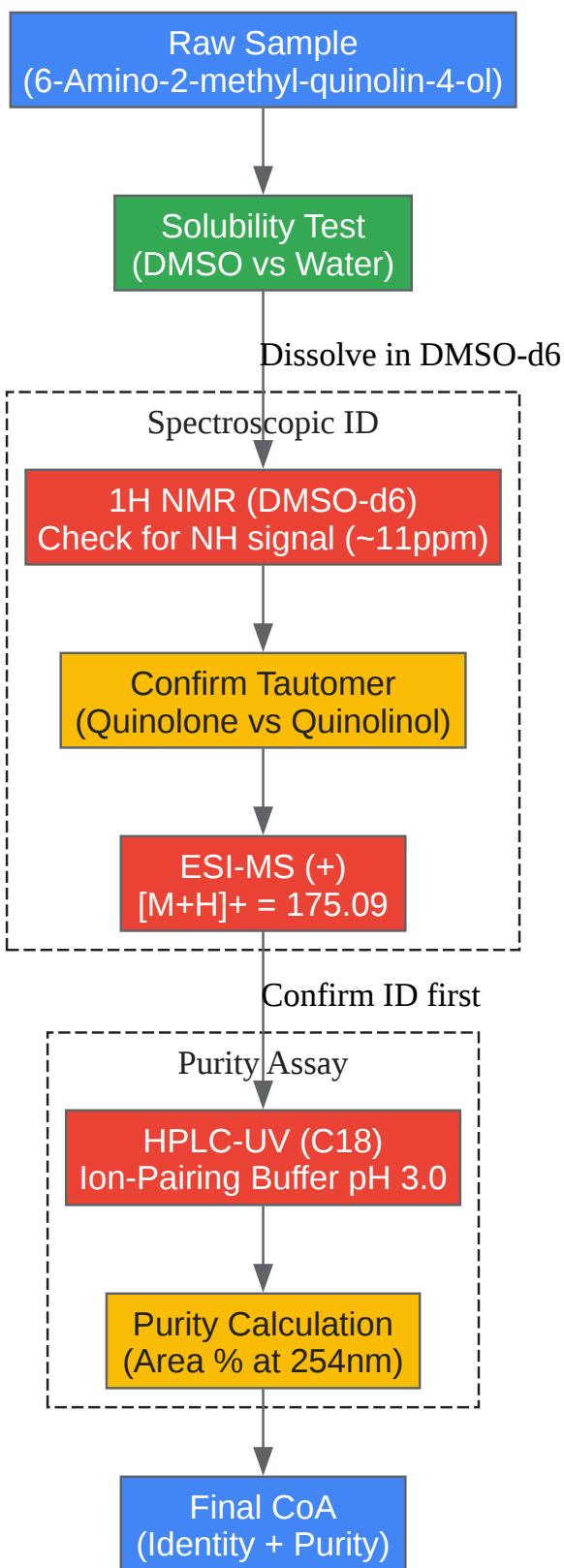
System Suitability Criteria:

- Tailing Factor: < 1.5 (Critical for quantitative accuracy).

- Resolution: > 2.0 between the main peak and any synthetic precursors (e.g., 4-aminoacetanilide derivatives).

Analytical Workflow Visualization

The following diagram illustrates the logical flow for characterizing a raw batch of **6-Amino-2-methyl-quinolin-4-ol**, distinguishing between the theoretical "ol" form and the actual "one" form found in analysis.



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Caption: Analytical workflow emphasizing the spectroscopic confirmation of the quinolone tautomer prior to chromatographic purity assessment.

Synthesis & Impurity Origins[2][5]

Understanding the synthesis aids in identifying impurities.[1][2] This compound is classically synthesized via the Conrad-Limpach reaction:

- Condensation: 1,4-Phenylenediamine + Ethyl acetoacetate.[1][2]
- Cyclization: Thermal cyclization in Dowtherm A or Polyphosphoric acid.[1][2]

Common Impurities to Monitor:

- Unreacted Starting Material: 1,4-Phenylenediamine (Detect at low RT in HPLC).[1][2]
- Isomers: 7-Amino-2-methyl-quinolin-4-ol (Regioisomer if starting amine is unsymmetrical, though less likely with p-phenylenediamine).[1]
- Oxidation Products: Azo-dimers or quinone-imines (Colored impurities).[1][2]

References

- ChemicalBook. (2023).[1][2] **6-Amino-2-methyl-quinolin-4-ol** Product Properties and CAS 1131-34-6. [Link](#)
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- Vangapandu, S., et al. (2007).[1][2] Recent advances in antimalarial drug development. Med. Res. Rev., 27(1), 65-107.[1][2] (Context for aminoquinoline synthesis).
- Agilent Technologies. (2020).[1][2] Analysis of Aminoquinolines using HPLC with Ion-Pairing Reagents. Application Note 5990. [Link](#)

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Sources

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- [2. 6-Aminoquinoline | C₉H₈N₂ | CID 11373 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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